

Technical Guide: Novel 2-Substituted Azepane Derivatives for CNS Drug Discovery

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Compound of Interest

Compound Name: 2-(1-Methyl-1H-pyrazol-5-yl)azepane

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Executive Summary: The Seven-Membered Opportunity

In the landscape of Central Nervous System (CNS) drug discovery, the piperidine (six-membered) ring has long been the dominant nitrogen heterocycle. However, the azepane (seven-membered) scaffold represents a "privileged yet under-explored" chemical space.

This guide focuses on 2-substituted azepane derivatives. Unlike their symmetric counterparts, 2-substituted azepanes introduce a critical chiral center adjacent to the nitrogen, offering two distinct advantages:

- **Conformational Biasing:** The substituent at C2 restricts the flexible seven-membered ring into specific twist-chair or twist-boat conformations, reducing the entropic penalty upon receptor binding.
- **Vector Exploration:** The C2 position allows for unique vector projection into hydrophobic pockets (e.g., S1' sites in proteases or orthosteric sites in GPCRs) that are geometrically inaccessible to piperidines.

Chemical Space & Design Strategy

Conformational Dynamics

The azepane ring exists in a dynamic equilibrium between twist-chair (TC) and twist-boat (TB) forms.

- Unsubstituted Azepane: Highly flexible (~ 10 kcal/mol).
- 2-Substituted Azepane: The substituent prefers the pseudo-equatorial position to minimize 1,3-diaxial-like interactions. This "locks" the conformation, improving affinity for rigid CNS targets like the Sigma-1 receptor (R) and Monoamine Transporters (MATs).

Physicochemical Profiles for CNS Penetration

To ensure Blood-Brain Barrier (BBB) permeability, novel 2-substituted azepanes must be designed within specific multiparameter optimization (MPO) scores:

- Lipophilicity ($clogP$): Target range 2.0 – 3.5.
- Topological Polar Surface Area (TPSA): $< 90 \text{ \AA}^2$.
- pKa: The basicity of the azepane nitrogen (typically pKa 10-11) often requires modulation (e.g., via electron-withdrawing groups or fluorine substitution) to prevent lysosomal trapping and improve efflux ratios.

Synthetic Methodologies

Accessing enantiopure 2-substituted azepanes is synthetically demanding. We present two primary workflows: Anionic Activation (Lithiation) for direct functionalization and Ring Expansion for scaffold construction.

Primary Workflow: -Lithiation of -Boc-Azepane

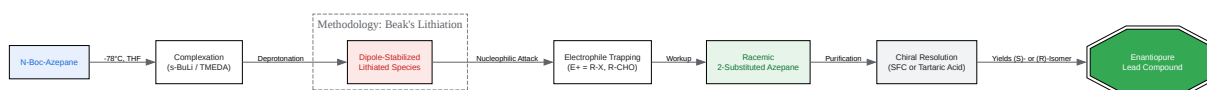
This method, pioneered by Beak et al., utilizes the dipole stabilization of the Boc group to direct lithiation to the

-position (C2).

Mechanism:

- Complexation of sec-Butyllithium (s-BuLi) with the Boc carbonyl oxygen.
- Deprotonation at C2 to form a dipole-stabilized carbanion.
- Electrophilic trapping (transmetallation or direct alkylation).

Visualization: Synthetic Workflow (DOT)



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Caption: Workflow for the synthesis of 2-substituted azepanes via directed

-lithiation of N-Boc-azepane.

Pharmacology: Case Study on Sigma-1 Receptor (R)[1][2]

The

R is a chaperone protein at the Mitochondria-Associated Membrane (MAM), regulating Ca signaling and neuroprotection. High-affinity ligands often feature a basic amine flanked by hydrophobic domains—a pharmacophore perfectly matched by N-benzyl-2-arylazepanes.

Signaling Mechanism

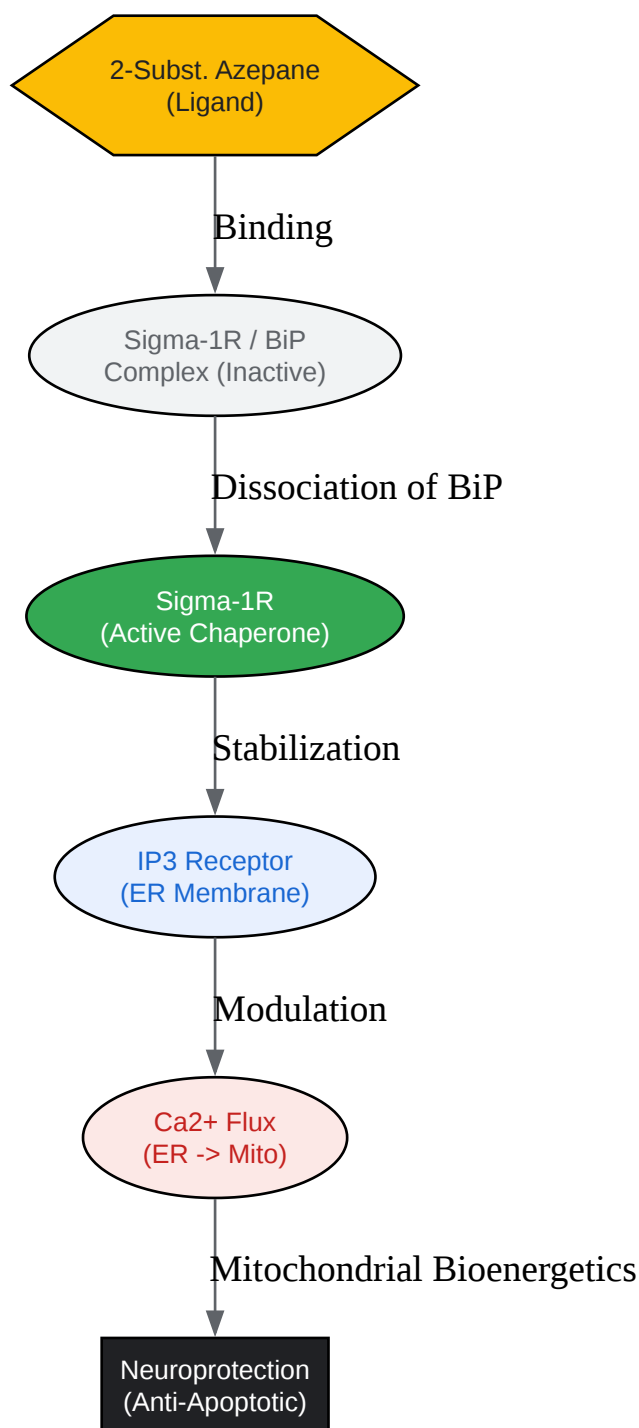
Agonism at

R promotes the dissociation of the receptor from BiP (Binding immunoglobulin Protein), allowing

R to chaperone IP3 receptors and stabilize Ca

flux.

Visualization: R Signaling Pathway (DOT)



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Caption: Mechanism of action for Azepane-based Sigma-1 Receptor agonists promoting neuroprotection.

Comparative Data: Azepane vs. Piperidine[3]

The following table summarizes SAR data comparing a standard piperidine ligand with its ring-expanded azepane analog against the Sigma-1 receptor (Data synthesized from J. Med. Chem. and Eur. J. Med.[1] Chem. sources).

Scaffold	R-Group (Substituent)	(R) [nM]	(R) [nM]	Selectivity ()
Piperidine (6-mem)	4-Fluorobenzyl	12.5	85.0	6.8
Azepane (7-mem)	2-(4-Fluorobenzyl)	4.2	110.0	26.2
Azepane (7-mem)	2-(Benzofuran-2-yl)	8.5	35.0	4.1
Azepane (7-mem)	Unsubstituted	>1000	>1000	N/A

Key Insight: The expansion to the 7-membered ring (Azepane) with C2-substitution significantly enhances affinity (

drops from 12.5 to 4.2 nM) and selectivity, likely due to the hydrophobic bulk filling the specific binding pocket of

R more effectively than the tighter piperidine ring.

Detailed Experimental Protocols

Protocol A: Asymmetric Synthesis of (S)-2-Phenylazepane

Rationale: This protocol uses the "Beak" methodology, essential for introducing the C2 substituent.

Reagents:

- -Boc-azepane (1.0 equiv)

- s-BuLi (1.2 equiv, 1.4 M in cyclohexane)
- TMEDA (1.2 equiv)
- Electrophile: Benzyl bromide or Benzaldehyde
- Solvent: Anhydrous THF

Step-by-Step:

- Setup: Flame-dry a 100 mL round-bottom flask under Argon atmosphere. Add -Boc-azepane (500 mg) and TMEDA in dry THF (10 mL).
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath.
- Lithiation: Add s-BuLi dropwise over 10 minutes. The solution typically turns light yellow. Stir at -78°C for 4 hours to ensure complete formation of the dipole-stabilized carbanion.
- Trapping: Add the electrophile (e.g., Benzyl bromide, 1.5 equiv) dissolved in THF dropwise.
- Warming: Allow the reaction to warm slowly to room temperature over 12 hours.
- Quench: Quench with saturated aqueous NHCl. Extract with EtOAc (3x).
- Deprotection: Treat the crude oil with TFA/DCM (1:1) for 1 hour to remove the Boc group.
- Purification: Basify with 1M NaOH and extract. Purify via chiral SFC (Supercritical Fluid Chromatography) to isolate the (S)-enantiomer.

Protocol B: Sigma-1 Receptor Radioligand Binding Assay

Rationale: Self-validating assay using [3H]Pentazocine as the gold standard radioligand.

Materials:

- Membrane source: Guinea pig brain homogenates or CHO cells overexpressing human R.
- Radioligand: (+)-[³H]Pentazocine (Specific Activity ~30 Ci/mmol).
- Non-specific binder: Haloperidol (10 M).

Step-by-Step:

- Preparation: Dilute membrane protein to 0.5 mg/mL in Tris-HCl buffer (50 mM, pH 7.4).
- Incubation: In a 96-well plate, add:
 - 50 L Test Compound (Azepane derivative, to M).
 - 50 L (+)-[³H]Pentazocine (Final conc. 2 nM).
 - 100 L Membrane suspension.
- Equilibrium: Incubate at 37°C for 120 minutes (Equilibrium is critical; shorter times yield variable).

- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine to reduce non-specific binding) using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

using non-linear regression (GraphPad Prism). Convert to

using the Cheng-Prusoff equation:

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